

Safeguarding Research: Essential Safety and Handling Protocols for **VAL-083**

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Compound of Interest

Compound Name: **VAL-083**

Cat. No.: **B1682812**

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This document provides critical safety and logistical guidance for the handling and disposal of **VAL-083**, a potent cytotoxic agent. Adherence to these procedures is essential to ensure personnel safety and maintain a secure laboratory environment. As an investigational drug, **VAL-083** should be handled with the utmost caution, treating it as a hazardous compound at all times.

Personal Protective Equipment (PPE)

The selection and proper use of Personal Protective Equipment (PPE) are the first line of defense against exposure to **VAL-083**. The following table summarizes the required PPE based on guidelines for handling cytotoxic and hazardous drugs, such as those outlined in USP <800>.[1][2][3][4]

PPE Component	Specification	Standard	Frequency of Change
Gloves	Chemotherapy-rated, powder-free nitrile gloves.	ASTM D6978	Every 30 minutes or immediately if contaminated, torn, or punctured. Two pairs should be worn. [2]
Gown	Disposable, impermeable to hazardous drugs, solid front with back closure, long sleeves with tight-fitting elastic or knit cuffs.	Polyethylene-coated polypropylene or similar laminate material.	Every 2-3 hours or immediately if contaminated. [2] [5] Must not be worn outside the handling area.
Eye Protection	Goggles and a face shield.	ANSI Z87.1	Required when there is a risk of splashes or aerosols. [6] Safety glasses with side shields are not sufficient. [2]
Respiratory Protection	A fit-tested NIOSH-certified N95 respirator or higher.	N95 or Powered Air-Purifying Respirator (PAPR)	Required for handling powders or when there is a risk of aerosol generation. [2] [3] Surgical masks are not a substitute. [2]
Shoe Covers	Two pairs of disposable, coated shoe covers.	Impermeable material	The outer pair must be removed upon exiting the designated handling area. [2]

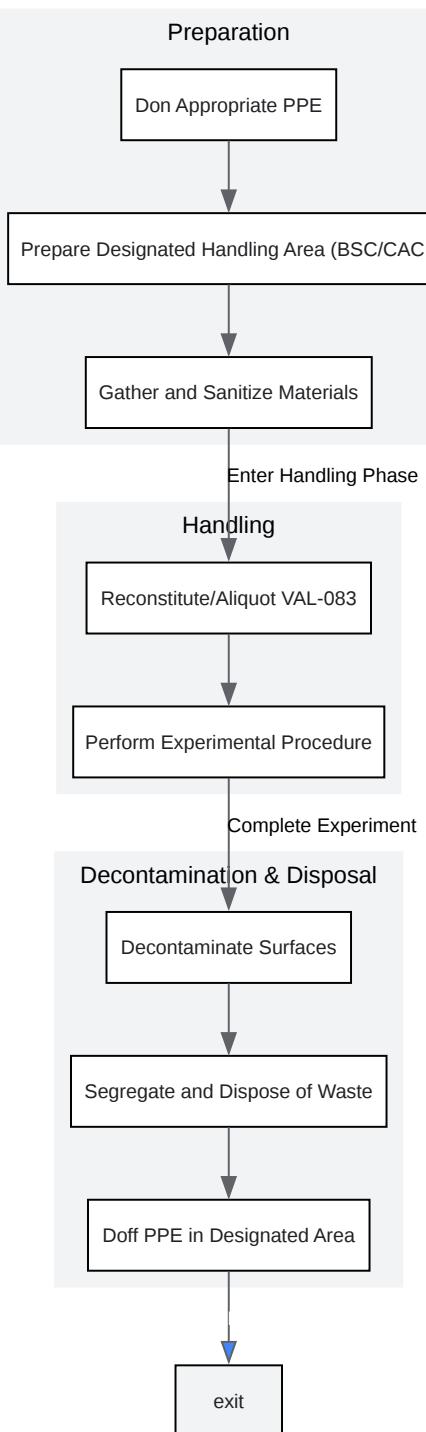
Operational Plan for Handling VAL-083

All handling of **VAL-083** must occur in a designated area with restricted access.[\[7\]](#) This area should be equipped with a certified Class II Biological Safety Cabinet (BSC) or a Compounding Aseptic Containment Isolator (CACI) to minimize exposure.[\[4\]](#)

Experimental Workflow

The following diagram outlines the standard operating procedure for working with **VAL-083**, from preparation to disposal.

VAL-083 Handling and Disposal Workflow

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